

Application Note: A Scalable Laboratory Synthesis of 4-Nitropicolinic Acid

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Compound of Interest

Compound Name: 4-Nitropicolinic Acid

Cat. No.: B079760

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Introduction

4-Nitropicolinic acid is a valuable building block in organic synthesis, finding applications in the development of pharmaceuticals, agrochemicals, and novel materials. Its pyridine core, substituted with both a carboxylic acid and a nitro group, allows for a diverse range of chemical transformations. This application note provides a detailed and scalable protocol for the synthesis of **4-nitropicolinic acid** in a laboratory setting. The described method, adapted from established procedures, involves the acidic hydrolysis of 2-cyano-4-nitropyridine. This process is robust, employs readily available reagents, and provides a good yield of the desired product, making it suitable for scale-up to meet the demands of research and development laboratories.

Data Summary

The following table summarizes the key quantitative data for the synthesis of **4-nitropicolinic acid** from 2-cyano-4-nitropyridine. This allows for a quick reference to the reaction parameters and expected outcomes.

Parameter	Value
Starting Material	2-Cyano-4-nitropyridine
Reagents	90% Sulfuric Acid, Sodium Sulfite, Sodium Carbonate
Solvents	Water, Acetone
Reaction Temperature	120°C (Hydrolysis), 20-25°C then

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